

AZD1208 hydrochloride solubility in DMSO and aqueous buffers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD1208 hydrochloride

Cat. No.: B560551

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Technical Support Center: AZD1208 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **AZD1208 hydrochloride** in DMSO and aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **AZD1208 hydrochloride**?

A1: The recommended solvent for initially dissolving **AZD1208 hydrochloride** is dimethyl sulfoxide (DMSO).

Q2: How do I prepare an aqueous working solution of **AZD1208 hydrochloride**?

A2: To prepare an aqueous working solution, first dissolve **AZD1208 hydrochloride** in DMSO to create a concentrated stock solution. Then, dilute this stock solution with the aqueous buffer of your choice to the desired final concentration.^[1]

Q3: What is the mechanism of action of AZD1208?

A3: AZD1208 is an orally available, small-molecule inhibitor that targets all three isoforms of the PIM kinase (PIM1, PIM2, and PIM3).^{[2][3]} PIM kinases are involved in cell cycle regulation,

apoptosis, and protein translation.[4][5] By inhibiting these kinases, AZD1208 can lead to cell cycle arrest and induce apoptosis in cancer cells.[3][6]

Q4: Which signaling pathways are affected by AZD1208?

A4: AZD1208 primarily affects the PIM kinase signaling pathway, which is downstream of the JAK/STAT pathway.[4][7] Its inhibitory action can modulate the phosphorylation of several downstream targets, including those involved in the mTOR signaling pathway such as 4E-BP1 and p70S6K.[8][9]

Troubleshooting Guide

Issue: I am seeing precipitation when I dilute my **AZD1208 hydrochloride** DMSO stock solution in an aqueous buffer.

- Possible Cause: The concentration of **AZD1208 hydrochloride** in the final aqueous solution may be too high, exceeding its solubility limit in the buffer. AZD1208 is sparingly soluble in aqueous buffers.[1]
- Solution:
 - Try further diluting your stock solution to a lower final concentration in the aqueous buffer.
 - For in vivo studies, consider using a formulation with co-solvents such as PEG300 and Tween 80 to improve solubility. A common formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[10][11][12]

Issue: My powdered **AZD1208 hydrochloride** appears clumpy or difficult to dissolve in DMSO.

- Possible Cause: The compound may have absorbed moisture.
- Solution:
 - Ensure you are using fresh, anhydrous DMSO, as moisture can reduce the solubility of AZD1208.[3]
 - Gentle warming of the solution to 37°C and/or sonication can aid in dissolution.[12][13]

Issue: I am observing inconsistencies in the solubility of **AZD1208 hydrochloride** in DMSO.

- Possible Cause: There can be batch-to-batch variability in the product. Additionally, the purity of the DMSO and the presence of moisture can significantly impact solubility.
- Solution:
 - Always use high-purity, anhydrous DMSO from a freshly opened bottle.
 - If you continue to experience issues, contact your supplier for batch-specific solubility data.

Data Summary

Solubility of AZD1208 in Various Solvents

Solvent	Reported Solubility	Source
DMSO	7.59 mg/mL (20 mM) with gentle warming	Tocris Bioscience[14]
DMSO	7.6 mg/mL (20 mM) with heating recommended	TargetMol[10]
DMSO	≥18.95 mg/mL	APExBIO[13]
DMSO	66.67 mg/mL (175.69 mM) with sonication	Life Technologies[12]
DMSO	75 mg/mL (197.63 mM)	Selleck Chemicals[3]
DMSO	83.3 mg/mL (200.27 mM) with sonication and warming	MedchemExpress[15]
DMSO:PBS (pH 7.2) (1:4)	~0.2 mg/mL	Cayman Chemical[1]
Water	Insoluble	Selleck Chemicals[3]
Ethanol	Insoluble	Selleck Chemicals[3]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of AZD1208 Hydrochloride in DMSO

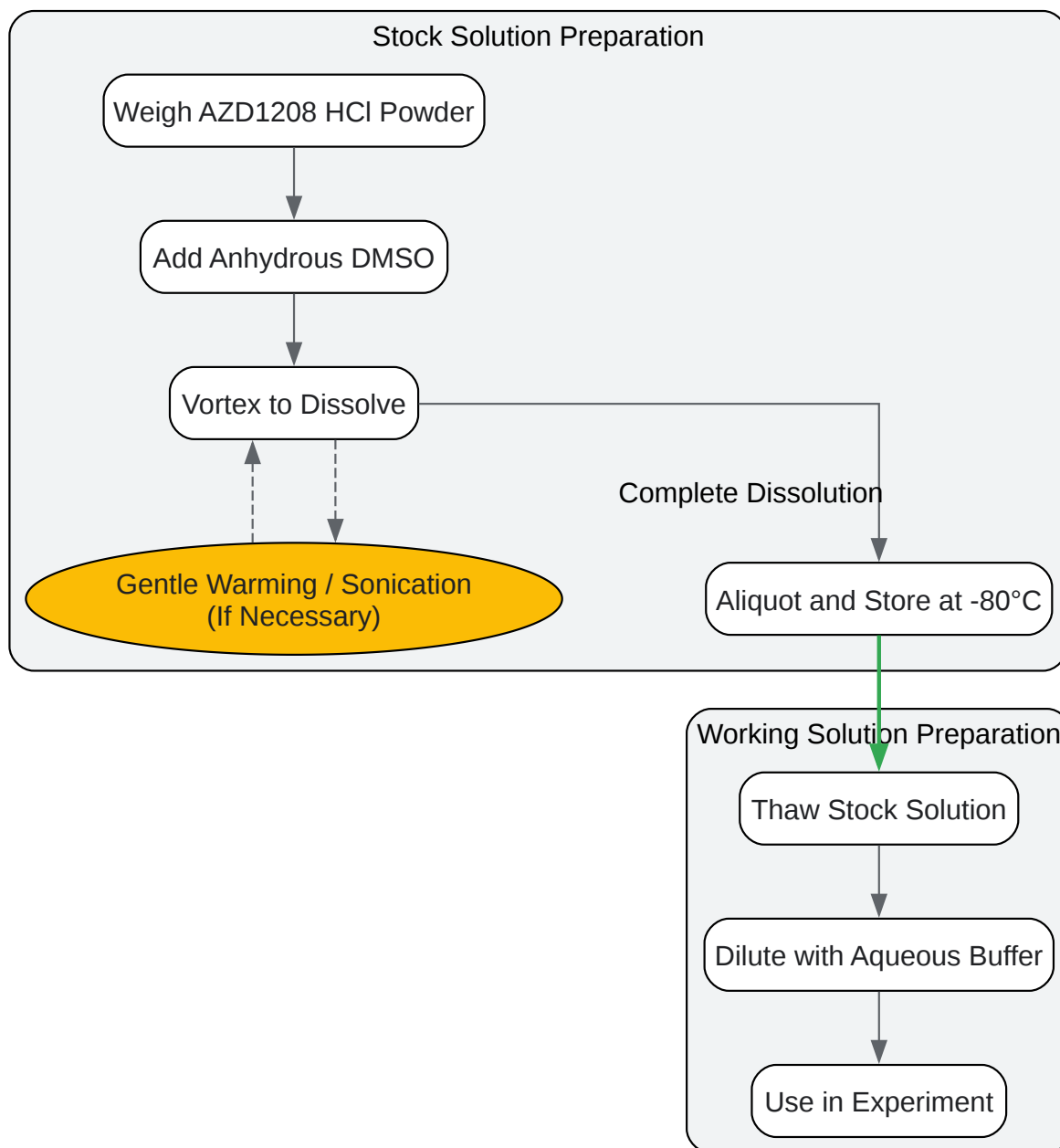
- Materials:
 - **AZD1208 hydrochloride** (powder)
 - Anhydrous dimethyl sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Vortexer
 - Sonicator or water bath at 37°C (optional)
- Procedure:
 1. Calculate the required mass of **AZD1208 hydrochloride** for your desired volume of 10 mM stock solution (Molecular Weight: 379.48 g/mol for the free base).
 2. Weigh the calculated amount of **AZD1208 hydrochloride** powder and place it in a sterile tube.
 3. Add the appropriate volume of anhydrous DMSO to the tube.
 4. Vortex the solution until the powder is completely dissolved.
 5. If dissolution is slow, you can gently warm the tube in a 37°C water bath for a few minutes or use a sonicator.[\[12\]](#)[\[13\]](#)
 6. Once fully dissolved, store the stock solution in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.[\[3\]](#)

Protocol for Preparing a Working Solution for In Vitro Cell-Based Assays

- Materials:

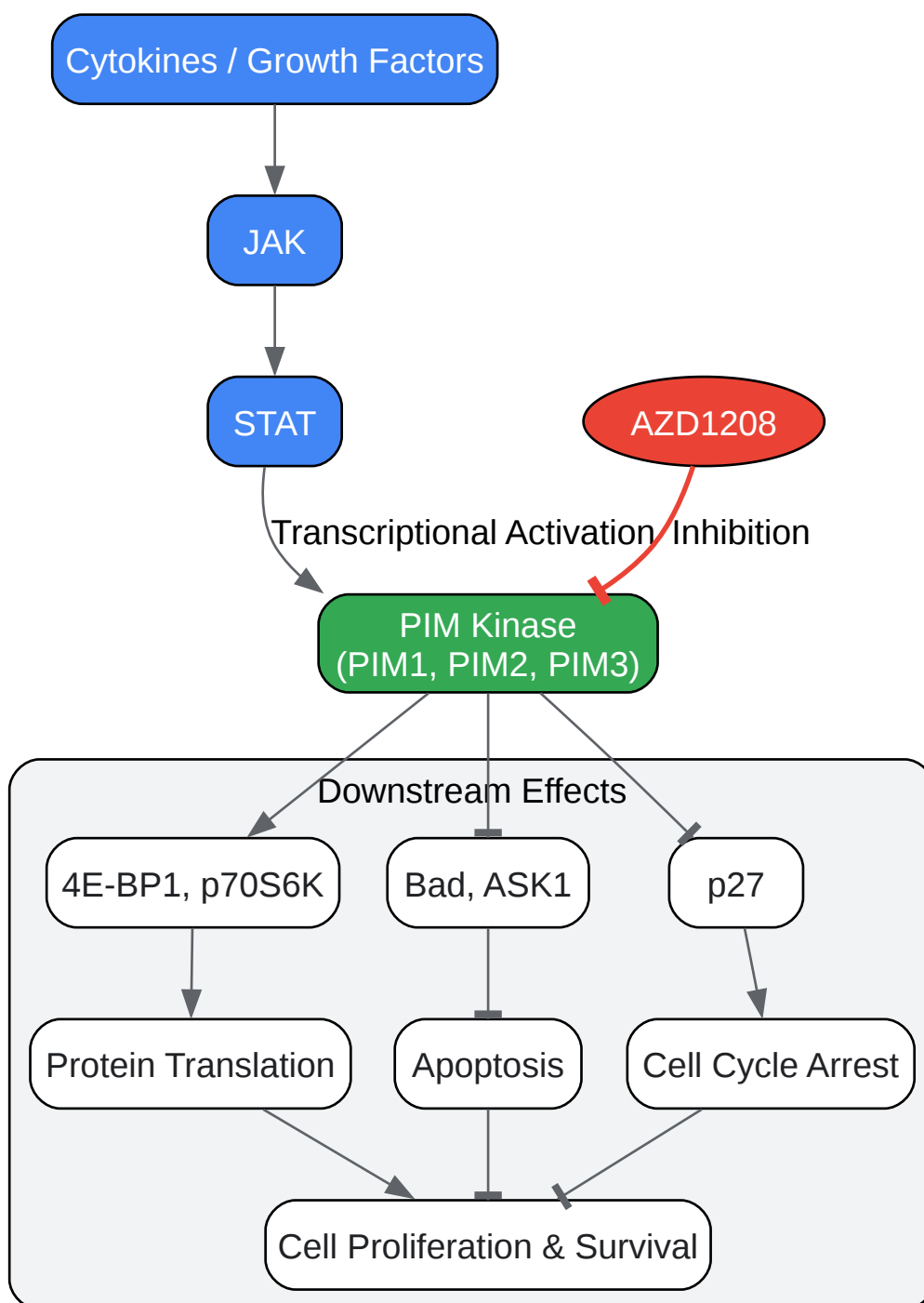
- 10 mM **AZD1208 hydrochloride** stock solution in DMSO
- Desired aqueous buffer or cell culture medium
- Sterile tubes
- Procedure:
 1. Thaw an aliquot of the 10 mM **AZD1208 hydrochloride** stock solution.
 2. Perform a serial dilution of the stock solution with your chosen aqueous buffer or cell culture medium to achieve the desired final concentration for your experiment.
 3. Ensure that the final concentration of DMSO in your working solution is low enough to not affect your cells (typically $\leq 0.1\%$).
 4. Use the freshly prepared working solution for your experiments. It is not recommended to store aqueous solutions for more than one day.^[1]

Visualizations



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Caption: Experimental workflow for preparing **AZD1208 hydrochloride** solutions.



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- To cite this document: BenchChem. [AZD1208 hydrochloride solubility in DMSO and aqueous buffers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b560551#azd1208-hydrochloride-solubility-in-dmso-and-aqueous-buffers>]

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